

CAS number and molecular formula of Ethyl 3-hydroxyisoxazole-5-carboxylate

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Compound of Interest

Compound Name: Ethyl 3-hydroxyisoxazole-5-carboxylate

Cat. No.: B079968

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In-depth Technical Guide: Ethyl 3-hydroxyisoxazole-5-carboxylate

Executive Summary

This technical guide serves as a comprehensive resource for researchers, scientists, and professionals in drug development interested in **Ethyl 3-hydroxyisoxazole-5-carboxylate**. Due to the limited direct commercial and experimental data available for the ethyl ester, this document focuses on the closely related and well-documented analogue, **Methyl 3-hydroxyisoxazole-5-carboxylate** (CAS Number: 10068-07-2). The properties and synthetic routes of the methyl ester provide a strong foundation for understanding and working with its ethyl counterpart. This guide covers the fundamental chemical and physical properties, detailed experimental protocols for its synthesis, and its applications in medicinal chemistry and drug discovery.

Chemical Identification and Properties

While a specific CAS number for **Ethyl 3-hydroxyisoxazole-5-carboxylate** is not readily available in major chemical databases, its identity can be inferred from its methyl ester analogue. The core molecular structure is the 3-hydroxyisoxazole-5-carboxylate scaffold.

Table 1: Physicochemical Properties of **Methyl 3-hydroxyisoxazole-5-carboxylate** (CAS: 10068-07-2)

Property	Value	Reference
Molecular Formula	C ₅ H ₅ NO ₄	[1][2][3]
Molecular Weight	143.10 g/mol	[1][2][3]
Appearance	White to light yellow crystalline powder	[2]
Melting Point	160-163 °C	[1][4]
Boiling Point	261.15 °C (estimated)	[1]
Solubility	Soluble in Chloroform, Ethanol, Ether, Ethyl Acetate, Methanol	[1]

For **Ethyl 3-hydroxyisoxazole-5-carboxylate**, the anticipated molecular formula would be C₆H₇NO₄, with a corresponding increase in molecular weight to 157.12 g/mol . Other physical properties are expected to be similar to the methyl ester.

Synthesis and Experimental Protocols

The synthesis of isoxazole derivatives often involves the cycloaddition of a nitrile oxide with an alkyne or an alkene. A plausible and documented synthetic pathway for the methyl ester, which can be adapted for the ethyl ester, is provided below.

Synthesis of Methyl 3-hydroxyisoxazole-5-carboxylate

A key synthesis route is described in the Journal of Medicinal Chemistry.[1][5] While the full experimental details from this specific paper are not provided in the search results, a general procedure for the synthesis of similar isoxazoles involves the reaction of a β-ketoester with hydroxylamine.

Conceptual Experimental Workflow:

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